Structure-Activity Relationship of Piperidinomethyl Benzophenones

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Compound of Interest

Compound Name:	*3-Chloro-5-fluoro-4'-piperidinomethyl benzophenone*
CAS No.:	*898775-47-8*
Cat. No.:	*B1346520*

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A Comparative Technical Guide for Drug Development Professionals

Executive Summary & Scaffold Definition

Piperidinomethyl benzophenones (and their bioisosteres) represent a distinct class of centrally acting muscle relaxants (CMRs). Unlike GABA-mimetic agents (e.g., Baclofen) or alpha-2 agonists (e.g., Tizanidine), these compounds function primarily as use-dependent voltage-gated sodium channel (VGSC) blockers.

The parent scaffold is a

-aminoketone, typically synthesized via the Mannich reaction. The lead compound, Tolperisone, has served as the template for structural optimization, leading to analogs like Eperisone, Lanperisone, and the silicon-containing bioisostere Silperisone.

Therapeutic Value Proposition:

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- Selectivity: Preferential inhibition of spinal reflex arcs with reduced sedation compared to tricyclic-like relaxants (e.g., Cyclobenzaprine).
- Target: High affinity for Nav1.8 and Nav1.6 channels, effectively dampening afferent nociceptive input to the spinal cord.

Chemical Space & SAR Analysis

The structure-activity relationship (SAR) of this class revolves around three critical domains: the Aryl Tail, the Linker/Core, and the Basic Head.

The Core Scaffold

The general formula is 1-phenyl-2-methyl-3-(piperidin-1-yl)propan-1-one.

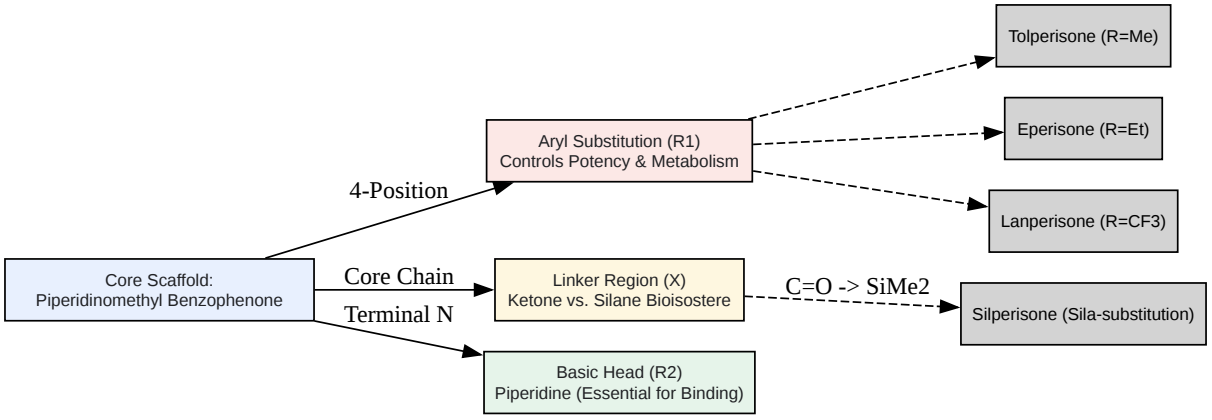

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Figure 1: Structural dissection of the piperidinomethyl benzophenone pharmacophore.[1]

Detailed SAR Breakdown

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Structural Domain	Modification	Effect on Activity / PK
Aryl Ring (C4)	Methyl (Tolperisone)	Optimal balance of lipophilicity and metabolic stability. Susceptible to CYP2D6 oxidation.
Ethyl (Eperisone)	Increased lipophilicity; similar potency but slightly altered metabolic profile.	
Trifluoromethyl (Lanperisone)	Increases metabolic stability against ring oxidation; enhances potency via electron-withdrawing effect.	
Linker (C2)	Methyl Branch	Essential for chirality. The (R)-enantiomer is typically more active, though racemates are clinically used.
Core Function	Ketone (C=O)	Standard H-bond acceptor. Prone to reduction (to alcohol) which may retain activity but alters distribution.
Dimethylsilyl (Silperisone)	Sila-substitution: Replacing the quaternary carbon/ketone cluster with a silicon unit. Increases lipophilicity and alters bond angles, potentially improving BBB penetration.	
Basic Head	Piperidine	Critical for interaction with the local anesthetic binding site on the Na+ channel pore.

Comparative Pharmacology & Mechanism

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Unlike Lidocaine, which blocks channels indiscriminately, Tolperisone-type agents show a "functional selectivity" for the spinal reflex machinery.

Mechanism of Action: The Spinal Reflex Arc

These compounds inhibit the propagation of action potentials in afferent nociceptive fibers (A and C fibers) and dampen the release of excitatory neurotransmitters in the spinal dorsal horn.

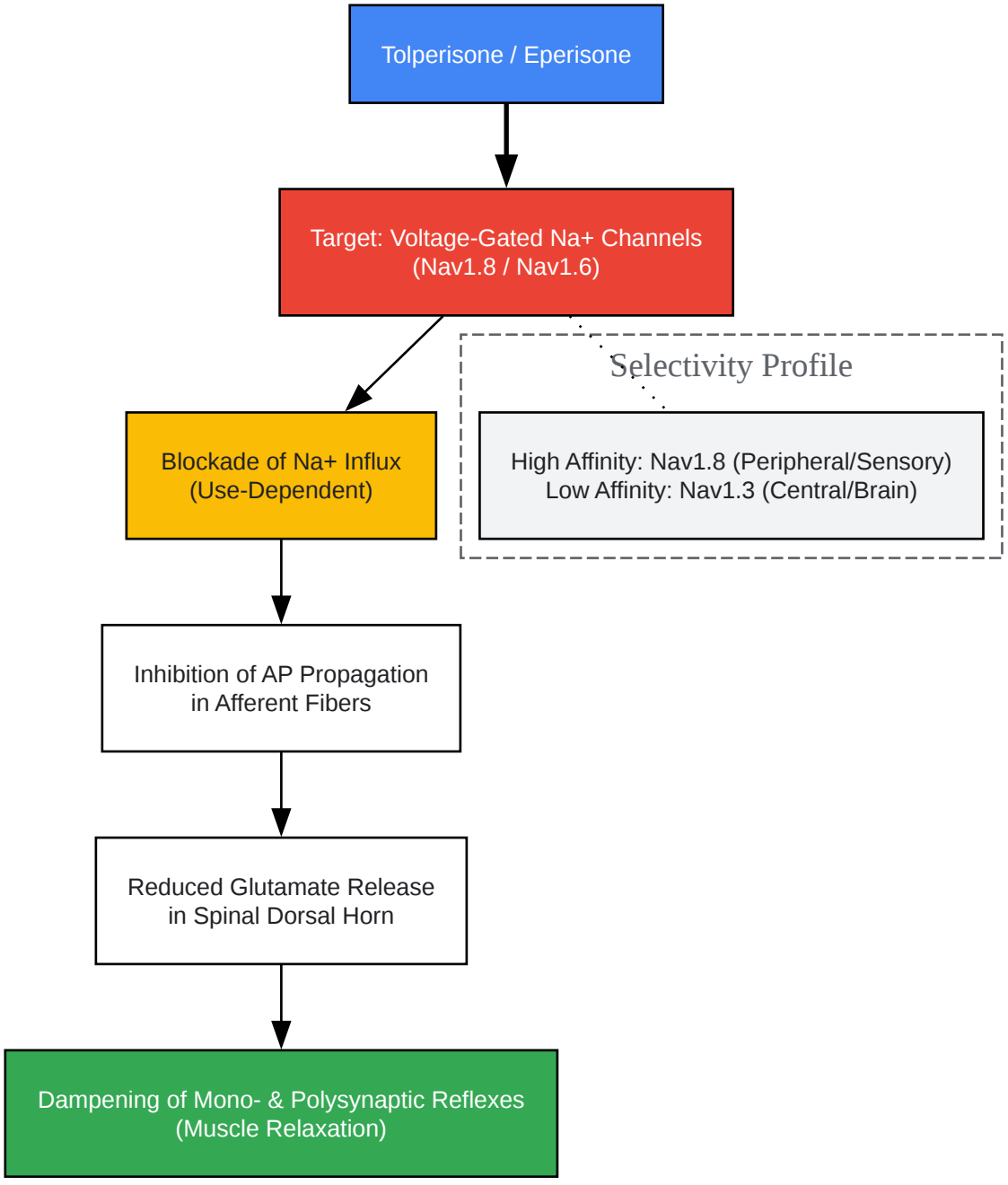

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Figure 2: Mechanism of action illustrating the interruption of the spinal reflex arc.

Comparative Data Table

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Compound	Substituent (R)	Key Target (IC50)	Metabolism (Major Route)	Clinical Differentiator
Tolperisone	4-Methyl	Nav1.8 (~49 µM)	CYP2D6 (Hydroxylation). High inter-individual variability (PM vs EM).	Gold Standard. Low sedation risk. "Membrane stabilizing" effect. [2]
Eperisone	4-Ethyl	Nav Channels (Generic)	CYP mediated.	Often used for broader musculoskeletal conditions; vasodilatory effects noted.
Lanperisone	4-CF3	Nav / Cav Channels	Oxidative stability improved by F-substitution.	Higher potency; investigated for neuroprotection and ALS.
Silperisone	Silyl-linker	Nav1.8 / Nav1.6	Non-CYP2D6 dominant (hypothetical).	Bioisostere. Silicon substitution improves lipophilicity and potentially safety profile.
Lidocaine	(Reference)	Nav1.2 (~68 µM)	CYP1A2/3A4	Stronger central blockade (sedation/seizure risk); less selective for spinal reflexes.

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> *Note on Metabolism: Tolperisone pharmacokinetics are heavily influenced by CYP2D6 polymorphisms.[3] Poor metabolizers (PM) may experience AUC values 3-5x higher than extensive metabolizers (EM), necessitating dose adjustments.*

Experimental Protocols (Self-Validating Systems)

Synthesis: The Mannich Reaction Protocol

This protocol describes the synthesis of the Tolperisone hydrochloride salt. The causality of the acid catalyst and solvent choice is critical for yield and purity.

Reagents:

- 4-Methylpropiophenone (1.0 eq)
- Paraformaldehyde (1.2 eq)
- Piperidine Hydrochloride (1.1 eq)
- Solvent: Ethanol (absolute) or 1,2-Dioxolane (for higher purity)
- Catalyst: Conc. HCl (trace)

Workflow:

- Activation: Dissolve 4-methylpropiophenone and piperidine HCl in the solvent. The acidic environment ensures the ketone enolizes, making the alpha-carbon nucleophilic.
- Condensation: Add paraformaldehyde. Heat to reflux (80°C) for 4-6 hours. The formaldehyde generates the reactive iminium ion in situ from the piperidine.
- Crystallization: Cool the mixture to 0°C. Add acetone or ethyl acetate to precipitate the hydrochloride salt.

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- Validation:
  - Melting Point: 170-174°C (Tolperisone HCl).
  - H-NMR: Confirm the triplet (methyl), multiplet (piperidine), and aromatic signals (p-tolyl).

Functional Assay: Patch Clamp Electrophysiology

To validate the SAR and potency (IC50) against specific sodium channels.

System:

- Cell Line: HEK293 cells stably expressing human Nav1.8 (or Nav1.2 for specificity checks).
- Technique: Whole-cell voltage clamp.

Protocol:

- Setup: Perfuse cells with extracellular solution (NaCl 140 mM, etc.).
- Stimulation: Hold potential at -120 mV. Apply depolarizing pulses to 0 mV for 20 ms to evoke Na+ currents.
- Drug Application: Perfusion of compound (0.1 - 1000 µM).
- Measurement: Record peak current amplitude.
- Analysis: Plot inhibition % vs. Log[Concentration]. Fit to Hill equation to derive IC50.
  - Success Criterion: A shift in the steady-state inactivation curve to more negative potentials indicates the "membrane stabilizing" mechanism typical of this class.

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